

agaric acid Ca²⁺ efflux mitochondrial swelling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Agaric Acid

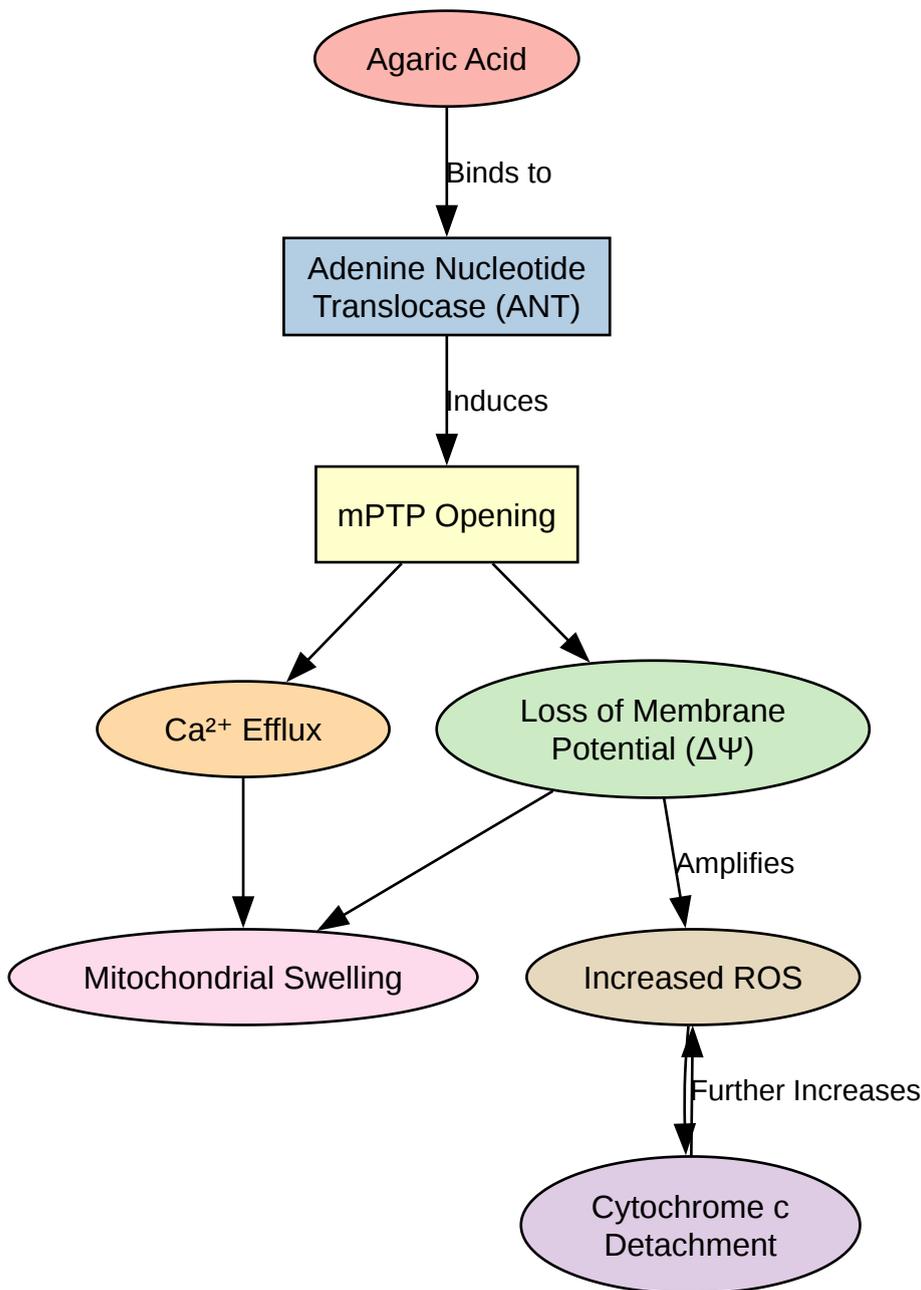
CAS No.: 666-99-9

Cat. No.: S517509

Get Quote

Core Mechanism of Action

The diagram below illustrates how **agaric acid** triggers the key events leading to mitochondrial swelling.



[Click to download full resolution via product page](#)

The mechanism involves several key steps:

- **Interaction with ANT:** **Agaric acid** directly interacts with the adenine nucleotide translocase (ANT), a regulatory component of the mPTP complex [1] [2].
- **Pore Opening:** This interaction induces a conformational change in the ANT, promoting the opening of the mPTP [1].
- **Ion Flux and Swelling:** The open pore allows the free efflux of calcium ions (Ca^{2+}) from the matrix and dissipates the vital transmembrane electric gradient ($\Delta\Psi$). The influx of water due to the osmotic

imbalance causes the mitochondria to swell [1] [3].

- **Oxidative Stress:** The collapse of $\Delta\Psi$ amplifies the production of reactive oxygen species (ROS), which can oxidize critical thiol groups on the ANT, further stabilizing the pore in an open state. This oxidative stress also promotes the detachment of cytochrome c from the inner mitochondrial membrane [1].

This process can be inhibited by the antioxidant tamoxifen and the classic mPTP inhibitor cyclosporine A (CsA) [1].

Key Experimental Findings and Data

The table below summarizes quantitative data from experiments using rat kidney cortex mitochondria.

Parameter Measured	Effect of Agaric Acid (3 μ M)	Inhibition by Tamoxifen (20 μ M)	Inhibition by CsA	Citation
Ca ²⁺ Efflux	Induced fast release from matrix	Completely abolished	Completely abolished	[1]
Membrane Potential ($\Delta\Psi$)	Fast, irreversible drop	Prevented	Not Shown	[1]
Mitochondrial Swelling	Fast and extensive swelling	Inhibited	Inhibited	[1]
H ₂ O ₂ Production	Significantly increased	Reduced to baseline	Not Shown	[1]
SOD Activity	~50% inhibition	Partially restored	Not Shown	[1]
Lipid Peroxidation	Increased (TBARS)	Inhibited	Not Shown	[1]
Cytochrome c Detachment	Promoted release from membrane	Prevented	Not Shown	[1]

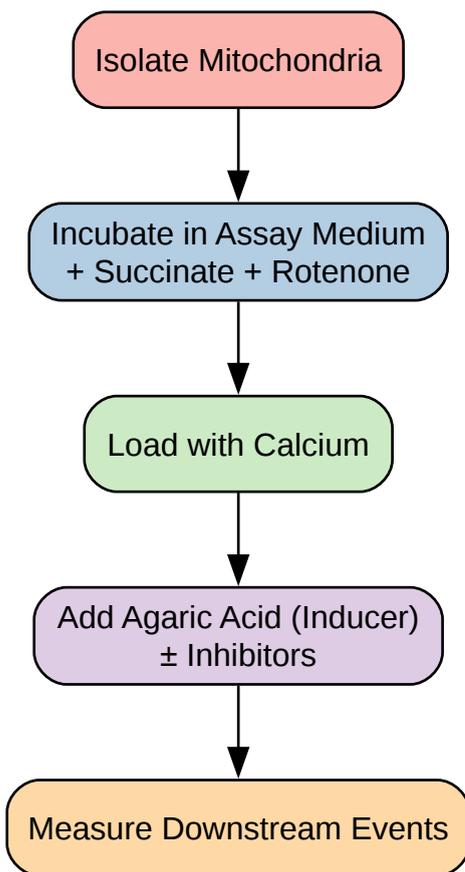
Key experimental conditions include:

- **Mitochondrial Source:** Rat kidney cortex [1].

- **Basic Assay Medium:** 125 mM KCl, 10 mM succinate, 3 mM phosphate, 10 mM HEPES, 5 μ g rotenone, 2 μ g oligomycin, pH 7.3 [1].
- **Agaric Acid Concentration:** Typically **3 μ M** was used to induce effects, with a studied range of 2.5-20 μ M [1] [2].

Essential Experimental Protocols

To study **agaric acid**'s effects, researchers use several standard mitochondrial assays. The workflow for a typical experiment is as follows:



[Click to download full resolution via product page](#)

Here are the methodologies for key assays, as described in the research:

Calcium Retention Capacity (CRC) and Efflux

- **Purpose:** Measures the ability of mitochondria to retain accumulated calcium and the kinetics of its release upon mPTP opening.
- **Method:** Mitochondria are incubated in the basic assay medium with the addition of **Arsenazo III** (a metallochromic Ca^{2+} indicator). Ca^{2+} movements are followed **spectrophotometrically at 675–685 nm**. The addition of **agaric acid** induces a rapid release of accumulated Ca^{2+} , which is recorded as a change in absorbance [1].

Mitochondrial Swelling

- **Purpose:** A classic assay for mPTP opening, as pore opening leads to osmotic swelling.
- **Method:** Mitochondrial swelling is monitored by a decrease in light scattering, measured as a **drop in absorbance at 540 nm** using a spectrophotometer. The onset and extent of swelling after **agaric acid** addition indicate the degree of mPTP opening [1].

Membrane Potential ($\Delta\Psi$) Measurement

- **Purpose:** To assess the integrity of the proton gradient across the inner mitochondrial membrane.
- **Method:** The **safranin O** dye is used. This dye distributes between the matrix and external medium based on $\Delta\Psi$, and its aggregation state causes a spectral shift. The fluorescence or absorbance of safranin is monitored, where a drop in signal indicates a collapse of $\Delta\Psi$ [1].

Detection of ANT Interaction

- **Purpose:** To probe the conformational state and thiol group accessibility of the ANT.
- **Method:** Mitochondria are pre-incubated with **agaric acid** and/or inhibitors like tamoxifen. The thiol reagent **eosin-5-maleimide (EMA)**, which labels critical cysteine residues (e.g., Cys159) on the ANT, is then added. The samples are run on **SDS-PAGE under non-reducing conditions**, and the fluorescence intensity of EMA-bound ANT is detected with a UV lamp. Reduced labeling indicates that **agaric acid** has modified or protected the thiol site [1].

Key Insights for Research Applications

For your work in drug development, consider these points:

- **Mechanistic Probe:** **Agaric acid** serves as a specific tool to study ANT-dependent mPTP opening, distinct from inducers that act primarily through oxidative stress [1].

- **Therapeutic Link:** Understanding mPTP opening is crucial for diseases involving ischemia-reperfusion injury (like heart attack and stroke) and neurodegenerative disorders [4] [5]. Inhibiting this pore is a significant therapeutic strategy.
- **Experimental Design:** Always include calcium in the assay medium, as it is a critical cofactor for **agaric acid**-induced mPTP opening [1]. Run controls with established inhibitors like **Cyclosporine A (CsA, 1-2 μ M)** to confirm that the observed effects are specific to mPTP.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Interaction of Agaric Acid with the Adenine Nucleotide ... [pmc.ncbi.nlm.nih.gov]
2. Agaric acid (Agaricinic Acid) | Adenine Nucleotide ... [medchemexpress.com]
3. Interaction of Agaric Acid with the Adenine Nucleotide ... [bohrium.com]
4. Signaling pathways regulating mitochondrial calcium efflux [pmc.ncbi.nlm.nih.gov]
5. Harnessing mitochondrial biogenesis to combat acute kidney ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [agaric acid Ca²⁺ efflux mitochondrial swelling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517509#agaric-acid-ca2-efflux-mitochondrial-swelling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com